

Personal protective equipment for handling 3,5-Diacetamido-2,4-diiodobenzoic acid

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Compound of Interest

Compound Name: 3,5-Diacetamido-2,4-diiodobenzoic acid

Cat. No.: B109218

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Essential Safety and Handling Guide for 3,5-Diacetamido-2,4-diiodobenzoic Acid

Disclaimer: No specific Safety Data Sheet (SDS) for **3,5-Diacetamido-2,4-diiodobenzoic acid** was located. The following safety and handling information is based on data for the closely related compound, 3,5-Diacetamido-2,4,6-triiodobenzoic acid (Diatrizoic Acid), and general laboratory safety practices for iodinated organic compounds. Researchers should handle this compound with caution and perform a thorough risk assessment before use.

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals working with **3,5-Diacetamido-2,4-diiodobenzoic acid**. It includes operational procedures, personal protective equipment (PPE) recommendations, and disposal plans to ensure safe laboratory practices.

I. Hazard Identification and Personal Protective Equipment

While specific hazard classifications for **3,5-Diacetamido-2,4-diiodobenzoic acid** are not readily available, related compounds may cause skin, eye, and respiratory irritation. Prudent practice dictates treating this compound with a high degree of caution.

Recommended Personal Protective Equipment (PPE):

Protection Type	Specification	Rationale
Eye Protection	Chemical safety goggles or a face shield.	Protects against dust particles and potential splashes.
Hand Protection	Nitrile or other compatible chemical-resistant gloves.	Prevents skin contact and absorption.
Body Protection	Laboratory coat.	Protects against contamination of personal clothing.
Respiratory Protection	Use in a well-ventilated area or under a fume hood. A NIOSH-approved respirator may be necessary for operations that generate significant dust.	Minimizes inhalation of airborne particles.

II. Operational Plan for Safe Handling

A systematic approach to handling **3,5-Diacetamido-2,4-diiodobenzoic acid** from receipt to disposal is essential for laboratory safety.

Step-by-Step Handling Protocol:

- Receiving and Storage:
 - Upon receipt, inspect the container for any damage or leaks.
 - Store in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents.
 - Keep the container tightly closed when not in use.
- Preparation and Weighing:
 - Conduct all manipulations that may generate dust, such as weighing, within a chemical fume hood or a ventilated balance enclosure.
 - Use appropriate tools (e.g., spatulas) to handle the solid material.

- Have spill cleanup materials readily available.
- Experimental Use:
 - Handle all solutions and suspensions containing the compound within a fume hood.
 - Avoid direct contact with the skin, eyes, and clothing.
 - Wash hands thoroughly after handling, even if gloves were worn.
- Spill and Emergency Procedures:
 - Minor Spills: For small spills of solid material, carefully sweep up the powder, avoiding dust generation, and place it in a sealed container for disposal. Clean the area with a suitable solvent.
 - Major Spills: Evacuate the area and prevent entry. Wear appropriate PPE, including respiratory protection. Contain the spill and clean it up using a method that does not generate dust.
 - In Case of Contact:
 - Eyes: Immediately flush with copious amounts of water for at least 15 minutes, holding the eyelids open. Seek medical attention.
 - Skin: Remove contaminated clothing and wash the affected area with soap and water.
 - Inhalation: Move to fresh air. If breathing is difficult, seek medical attention.
 - Ingestion: Do not induce vomiting. Rinse mouth with water and seek immediate medical attention.

III. Disposal Plan

All waste containing **3,5-Diacetamido-2,4-diiodobenzoic acid** must be treated as hazardous waste.

- **Solid Waste:** Collect all solid waste, including contaminated PPE and weighing papers, in a clearly labeled, sealed container.
- **Liquid Waste:** Collect all solutions and reaction mixtures in a labeled, sealed, and appropriate hazardous waste container.
- **Disposal Method:** Dispose of all waste in accordance with local, state, and federal regulations. Consult with your institution's environmental health and safety (EHS) department for specific guidance.

IV. Quantitative Data

The following table summarizes key physical and chemical properties for **3,5-Diacetamido-2,4-diiodobenzoic acid**.

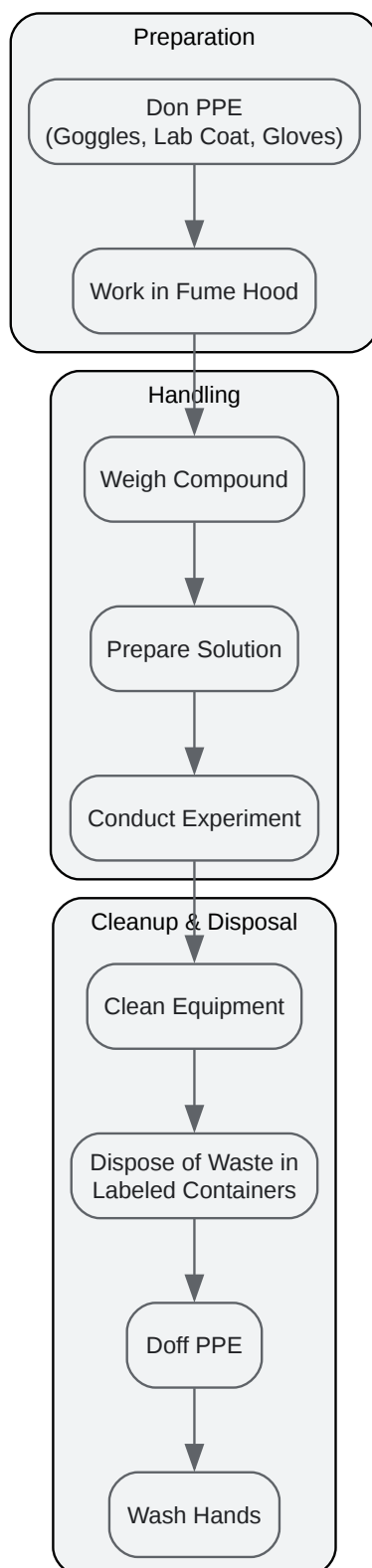
Property	Value	Source
Molecular Formula	C ₁₁ H ₁₀ I ₂ N ₂ O ₄	PubChem[1]
Molecular Weight	488.02 g/mol	PubChem[1]
CAS Number	162193-52-4	PubChem[1]

V. Experimental Protocol Considerations

While no specific experimental protocols for the direct handling of **3,5-Diacetamido-2,4-diiodobenzoic acid** were found, the synthesis of related iodinated benzoic acids often involves the following general steps, which can inform safe handling practices:

- **Reaction Setup:** Reactions are typically performed in glassware within a fume hood.
- **Reagent Addition:** Solid reagents are added carefully to avoid generating dust. Liquid reagents are added via syringe or dropping funnel.
- **Work-up and Purification:** Post-reaction procedures, such as extraction, filtration, and chromatography, should be conducted with appropriate PPE to avoid exposure to the product and residual reagents.

VI. Safe Handling Workflow



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References

- 1. 3,5-Diacetamido-2,4-diiodobenzoic acid | C₁₁H₁₀I₂N₂O₄ | CID 15788110 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Personal protective equipment for handling 3,5-Diacetamido-2,4-diiodobenzoic acid]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b109218#personal-protective-equipment-for-handling-3-5-diacetamido-2-4-diiodobenzoic-acid]

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